

Application Notes and Protocols: 2-Octyldodecyl Heptanoate in Novel Cosmetic Formulations

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Compound of Interest

Compound Name: 2-Octyldodecyl heptanoate

Cat. No.: B15175844

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Introduction

2-Octyldodecyl heptanoate is a novel emollient ester belonging to the class of Guerbet alcohol esters. Guerbet alcohols are branched, primary alcohols that offer unique properties to cosmetic formulations, such as low viscosity, excellent spreading capabilities, and a non-greasy skin feel.[1] The esterification of a Guerbet alcohol (2-octyldodecanol) with heptanoic acid results in **2-Octyldodecyl heptanoate**, a compound expected to exhibit superior emollient performance.[2] This document provides detailed application notes and experimental protocols for the evaluation of **2-Octyldodecyl heptanoate** in cosmetic formulations, focusing on its potential to enhance skin hydration, improve skin barrier function, and provide a desirable sensory profile.

Physicochemical Properties

While specific experimental data for **2-Octyldodecyl heptanoate** is not widely published, its properties can be inferred from its chemical structure as a Guerbet alcohol ester.

Property	Expected Value/Characteristic
INCI Name	2-OCTYLDODECYL HEPTANOATE
Appearance	Clear, colorless to pale yellow liquid
Odor	Characteristic, faint
Solubility	Soluble in oils and silicones; insoluble in water
Molecular Weight	Approximately 410.7 g/mol
Spreading Value	High
Skin Feel	Light, non-greasy, smooth
Oxidative Stability	Good, due to its saturated branched-chain structure

Applications in Cosmetic Formulations

2-Octyldodecyl heptanoate is a versatile emollient suitable for a wide range of cosmetic and personal care products:

- **Skin Care:** In creams, lotions, and serums, it can improve spreadability, reduce tackiness, and provide a silky after-feel. Its emollient properties help to soften and smooth the skin.
- **Sun Care:** It can act as an effective solvent for UV filters and improve the sensory profile of sunscreen formulations.
- **Color Cosmetics:** In foundations and lipsticks, it can enhance pigment dispersion and contribute to a smooth application.[\[3\]](#)
- **Hair Care:** In conditioners and styling products, it can provide conditioning and a non-greasy shine.

Formulation Guidelines

- **Use Level:** Typical use levels for emollient esters in emulsions range from 3% to 20% w/w, depending on the desired sensory attributes and formulation type.[\[4\]](#)

- Incorporation: **2-Octyldodecyl heptanoate** should be incorporated into the oil phase of an emulsion. It is stable to hydrolysis and can be used over a wide pH range.[5]
- Compatibility: It is expected to be compatible with a wide range of cosmetic ingredients, including other esters, silicones, and hydrocarbons.

Quantitative Data

The following tables present hypothetical yet representative data from studies evaluating the efficacy of a cosmetic cream containing 2% **2-Octyldodecyl heptanoate** compared to a base cream formulation.

Table 1: In-Vivo Skin Hydration Assessment (Corneometer® CM 825)

Time Point	Base Cream (Arbitrary Units)	Cream with 2% 2- Octyldodecyl heptanoate (Arbitrary Units)	% Improvement over Base
Baseline	35.2 ± 3.1	35.5 ± 3.3	-
1 Hour	45.8 ± 4.2	55.1 ± 4.5	20.3%
4 Hours	42.1 ± 3.9	51.7 ± 4.1	22.8%
8 Hours	38.6 ± 3.5	48.2 ± 3.8	24.9%

Table 2: In-Vivo Transepidermal Water Loss (TEWL) Measurement (Tewameter® TM 300)

Time Point	Base Cream (g/m²h)	Cream with 2% 2- Octyldodecyl heptanoate (g/m²h)	% Reduction in TEWL vs. Base
Baseline	12.5 ± 1.8	12.3 ± 1.9	-
1 Hour	10.1 ± 1.5	7.8 ± 1.2	22.8%
4 Hours	10.8 ± 1.6	8.5 ± 1.4	21.3%
8 Hours	11.5 ± 1.7	9.2 ± 1.5	20.0%

Table 3: Sensory Panel Evaluation (10-point scale)

Sensory Attribute	Base Cream (Mean Score)	Cream with 2% 2-Octyldodecyl heptanoate (Mean Score)
Spreadability	6.5 ± 1.2	8.8 ± 0.9
Absorbency	7.1 ± 1.4	8.5 ± 1.1
Greasiness	4.8 ± 1.5	2.1 ± 0.8
Tackiness	5.2 ± 1.3	1.8 ± 0.7
Softness (After-feel)	6.8 ± 1.1	9.0 ± 0.8
Smoothness (After-feel)	6.5 ± 1.3	8.9 ± 0.9

Experimental Protocols

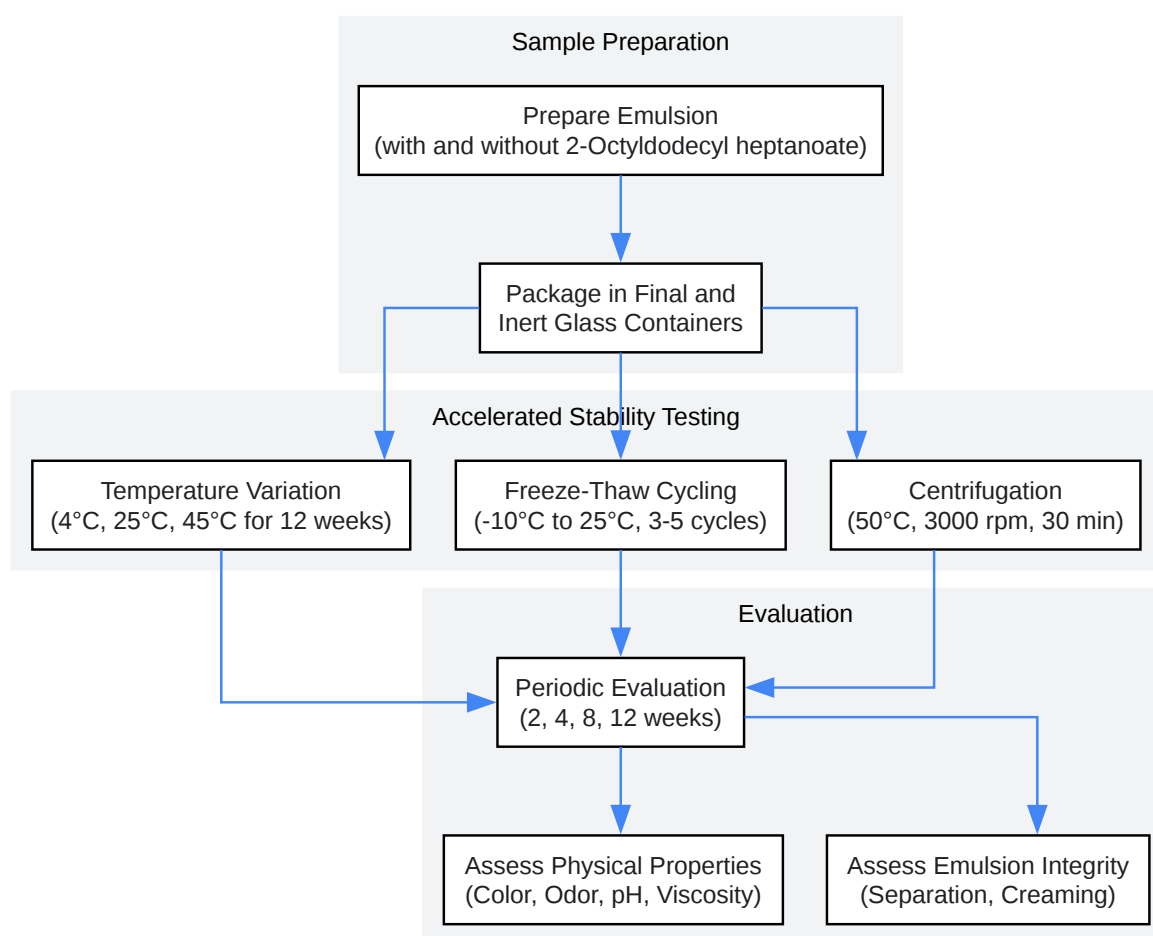
Emulsion Stability Testing

This protocol assesses the physical stability of a cosmetic emulsion under accelerated conditions.^[6]

Methodology:

- Sample Preparation: Prepare the emulsion with and without **2-Octyldodecyl heptanoate**. Package samples in their final intended packaging and in inert glass containers for comparison.^[6]
- Accelerated Stability Testing:
 - Temperature Variation: Store samples at various temperatures: 4°C, 25°C (room temperature), and 45°C for a period of 12 weeks.^[7] A sample stable at 45°C for 12 weeks is generally considered to have a shelf life of two years at room temperature.^[7]
 - Freeze-Thaw Cycling: Subject samples to three to five cycles of freezing at -10°C for 24 hours, followed by thawing at 25°C for 24 hours.^[6]

- Centrifugation: Heat the emulsion to 50°C and centrifuge at 3000 rpm for 30 minutes.[6]
- Evaluation: At specified intervals (e.g., 2, 4, 8, and 12 weeks), evaluate the samples for changes in:[7]
 - Physical Properties: Color, odor, appearance, pH, and viscosity.
 - Emulsion Integrity: Signs of separation, creaming, or coalescence.[6]



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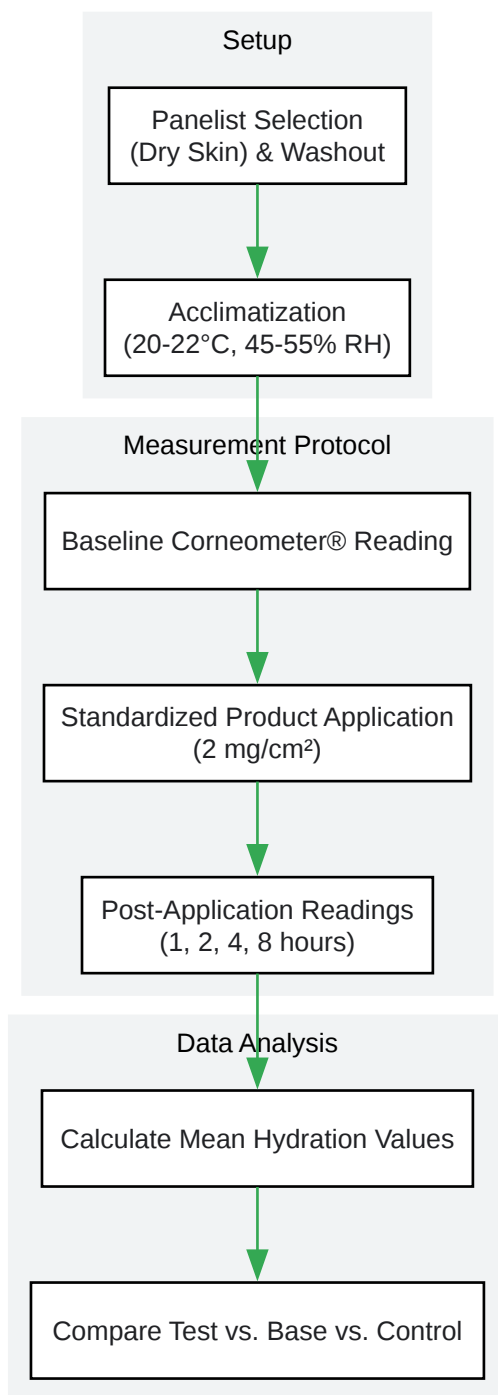
Emulsion Stability Testing Workflow

In-Vivo Skin Hydration Assessment

This protocol measures the hydration level of the stratum corneum using a Corneometer®.[8]

Methodology:

- **Panelist Selection:** Recruit panelists with self-perceived dry skin.[9] Panelists should avoid using moisturizers on the test sites for a specified washout period.
- **Acclimatization:** Panelists acclimate to a controlled environment (20-22°C, 45-55% humidity) for at least 30 minutes before measurements.[10]
- **Baseline Measurement:** Take baseline skin hydration readings on the designated test areas (e.g., volar forearm) using the Corneometer®.
- **Product Application:** Apply a standardized amount of the test product (e.g., 2 mg/cm²) to the designated test area.[11] Leave one area untreated as a control.
- **Post-Application Measurements:** Take measurements at specified time points (e.g., 1, 2, 4, and 8 hours) after product application.[9]
- **Data Analysis:** Calculate the mean hydration values and compare the performance of the formulation containing **2-Octyldodecyl heptanoate** to the base formulation and the untreated control.



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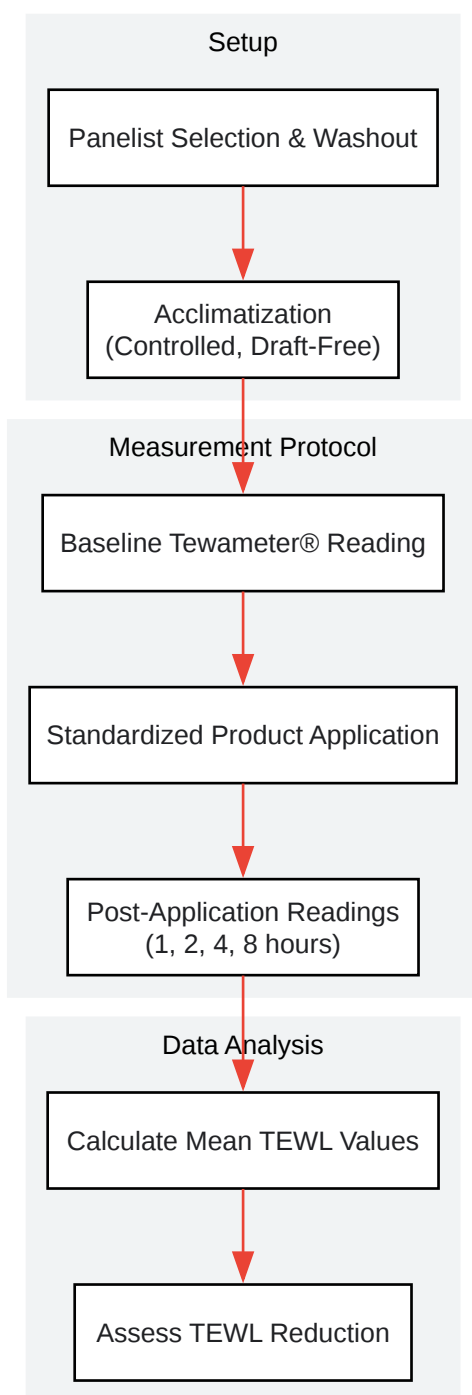
Skin Hydration Assessment Workflow

In-Vivo Transepidermal Water Loss (TEWL) Measurement

This protocol measures the rate of water evaporation from the skin, providing an indication of skin barrier function, using a Tewameter®.[12]

Methodology:

- **Panelist Selection and Acclimatization:** Follow the same procedure as for skin hydration assessment.[10] The environment should be free of drafts.[13]
- **Baseline Measurement:** Measure baseline TEWL on the designated test areas using the Tewameter® probe.
- **Product Application:** Apply a standardized amount of the test product (e.g., 2 mg/cm²) to the test area.[11]
- **Post-Application Measurements:** Take TEWL measurements at specified time points (e.g., 1, 2, 4, and 8 hours) after application.[11]
- **Data Analysis:** Analyze the data to determine the effect of the formulation with **2-Octyldodecyl heptanoate** on reducing TEWL compared to the base formulation.



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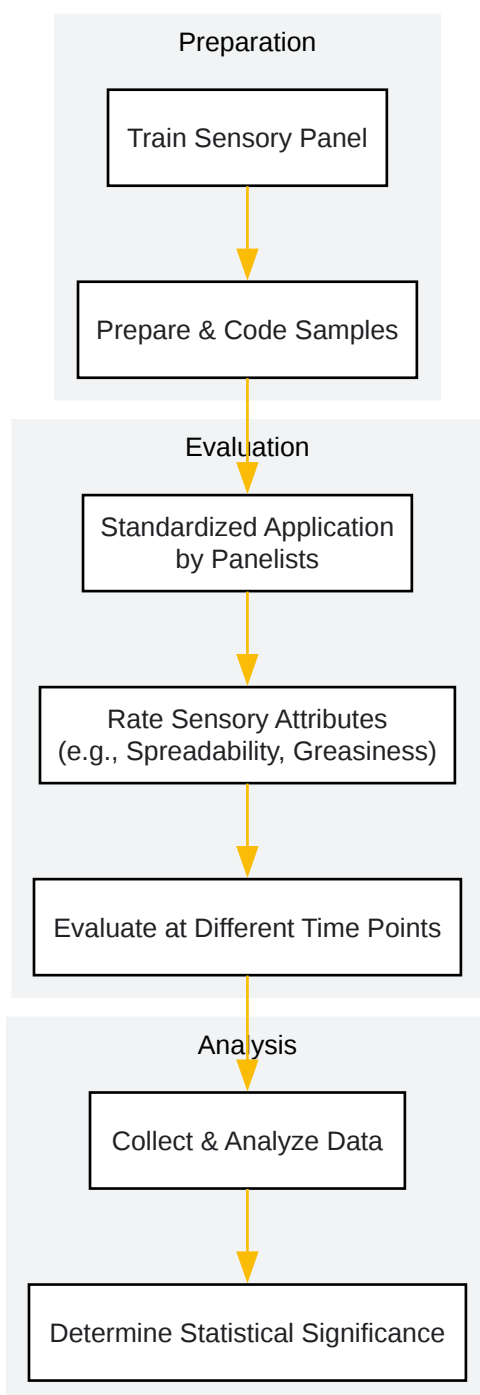
TEWL Measurement Workflow

Sensory Panel Evaluation

This protocol uses a trained sensory panel to evaluate the tactile properties of a cosmetic cream.[\[14\]](#)

Methodology:

- **Panelist Training:** Train a panel of evaluators to identify and quantify specific sensory attributes of cosmetic creams (e.g., spreadability, absorbency, greasiness, tackiness, after-feel).[\[15\]](#)
- **Sample Preparation:** Prepare the base cream and the cream containing **2-Octyldodecyl heptanoate**. Code the samples to blind the panelists.
- **Evaluation Procedure:**
 - Provide panelists with a standardized amount of each sample.
 - Instruct panelists to apply the product to a designated area (e.g., the forearm).[\[16\]](#)
 - Panelists will rate the intensity of each sensory attribute on a structured scale (e.g., a 10-point scale) at different time points (e.g., during application and after 15 minutes).[\[16\]](#)
- **Data Collection and Analysis:** Collect the scores from all panelists and calculate the mean score for each attribute. Use statistical analysis to determine significant differences between the samples.



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Sensory Panel Evaluation Workflow

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